

Essential Guide to the Safe Disposal of 3-(3-nitrophenyl)-1H-pyrazole

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Compound of Interest

Compound Name: 3-(3-nitrophenyl)-1H-pyrazole

Cat. No.: B1301764

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The proper disposal of **3-(3-nitrophenyl)-1H-pyrazole** is critical for ensuring laboratory safety and environmental protection. As a chemical compound used in research and development, it must be handled as hazardous waste, following stringent protocols. This guide provides detailed, step-by-step procedures for its safe disposal, tailored for researchers, scientists, and drug development professionals.

Hazard Profile and Safety Precautions

Before handling or disposing of **3-(3-nitrophenyl)-1H-pyrazole**, it is imperative to be aware of its associated hazards. Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times.^{[1][2]} All handling should occur in a well-ventilated area or a chemical fume hood.^{[1][3]}

Key Hazards:

- Acute Toxicity: Harmful or toxic if swallowed, in contact with skin, or inhaled.^{[4][5]}
- Skin and Eye Damage: Causes skin irritation and serious eye damage.^{[1][4][5]}
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.^[5]
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.^[5]

Chemical and Safety Data

The following table summarizes key quantitative data for **3-(3-nitrophenyl)-1H-pyrazole**, compiled from safety data sheets and chemical databases.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ N ₃ O ₂	[4]
Molecular Weight	189.17 g/mol	[4]
Appearance	Solid / Light brown powder	[1]
GHS Hazard Codes	H301, H302, H312, H315, H319, H332, H372, H412	[4][5]
Storage Class	6.1C (Combustible, acute toxic category 3)	
Water Solubility	11.7 µg/mL (at pH 7.4)	[4]

Standard Disposal Protocol

Under no circumstances should **3-(3-nitrophenyl)-1H-pyrazole** or its containers be disposed of in regular trash or discharged into the sewer system.[1][2] Environmental release must be avoided.[1][2][5]

Step 1: Waste Segregation and Collection

- **Solid Waste:** Collect surplus or unwanted **3-(3-nitrophenyl)-1H-pyrazole** in its original container or a clearly labeled, compatible, and sealable container.[1] The container should be marked with the words "Hazardous Waste" and a precise list of its contents.[6]
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing paper, or pipette tips, should be collected in a dedicated, sealed container lined with a suitable plastic bag.[6] Do not use biohazard bags.[6]
- **Solutions:** Collect any solutions containing the compound in a dedicated, leak-proof, and chemically compatible container.[6] Where possible, separate halogenated from non-halogenated solvent waste.[6]

Step 2: Container Management

- Labeling: All waste containers must be accurately labeled with "Hazardous Waste," the full chemical name "**3-(3-nitrophenyl)-1H-pyrazole**," and the approximate concentration if in solution.[\[6\]](#)
- Storage: Store waste containers in a designated, secure hazardous waste accumulation area within the laboratory.[\[6\]](#) Keep containers tightly closed when not in use and store them in a cool, dry, and well-ventilated location away from incompatible materials.[\[1\]](#)[\[2\]](#)

Step 3: Spill Management

- In case of a spill, evacuate non-essential personnel from the area.[\[1\]](#)
- Remove all sources of ignition and use non-sparking tools for cleanup.[\[1\]](#)
- Avoid creating dust.[\[3\]](#)
- Wear appropriate PPE, including a respirator if ventilation is inadequate.[\[1\]](#)
- Carefully sweep up the solid material, place it into a suitable, closed container for disposal, and label it as hazardous waste.[\[3\]](#)
- Prevent the spilled material from entering drains.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step 4: Final Disposal

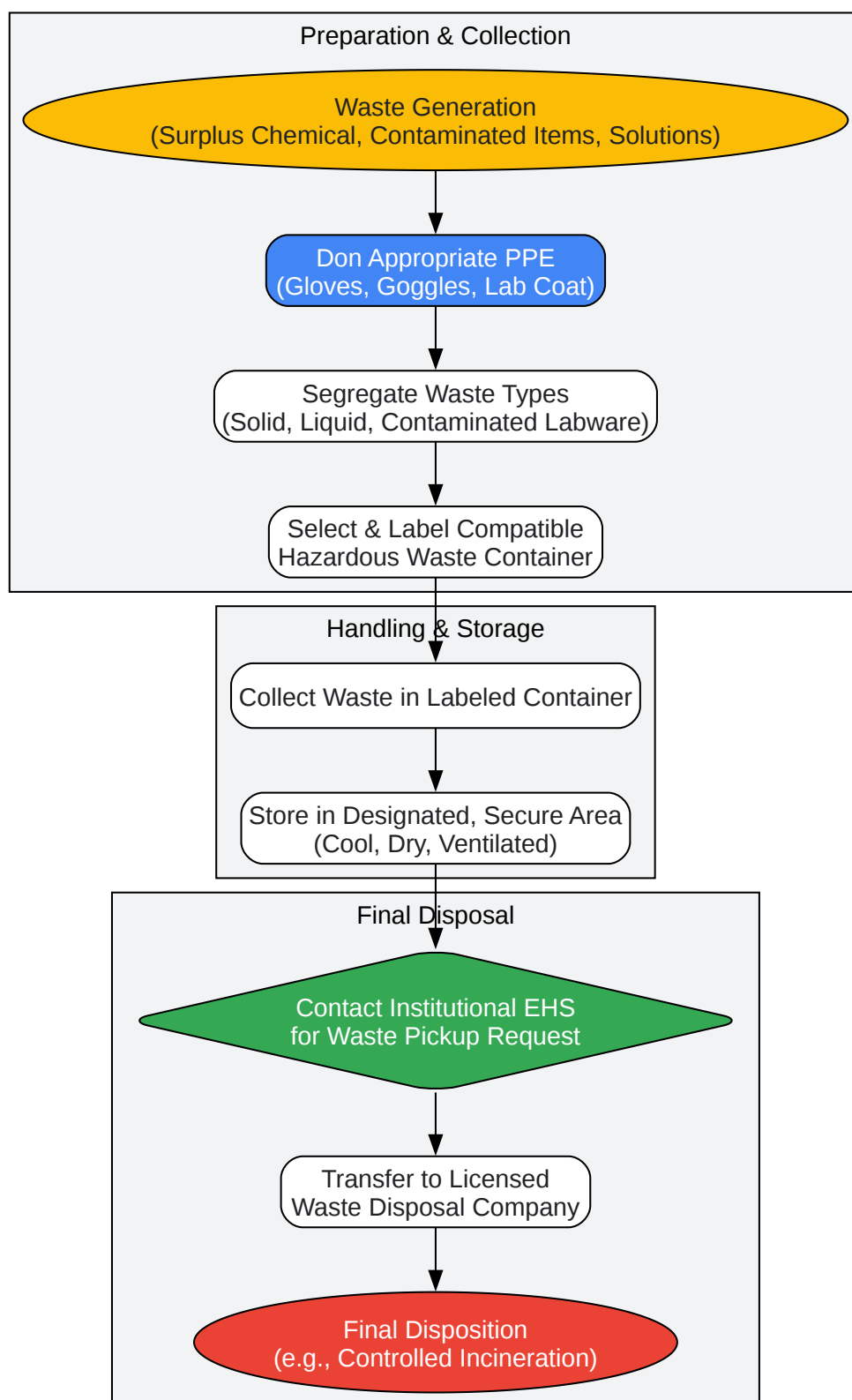
- The ultimate disposal of **3-(3-nitrophenyl)-1H-pyrazole** waste must be conducted by a licensed professional waste disposal company.[\[3\]](#)
- Options for disposal include sending the material to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[\[1\]](#)
- Contact your institution's Environmental Health & Safety (EHS) department to arrange for a waste pickup and to ensure compliance with all local, state, and federal regulations.[\[6\]](#)

Step 5: Decontamination of Empty Containers

- Empty containers should be triple-rinsed with a suitable solvent.[\[1\]](#)
- The first rinsate must be collected and disposed of as hazardous chemical waste.[\[6\]](#)
- After proper rinsing, the container can be offered for recycling or reconditioning.[\[1\]](#)
Alternatively, it can be punctured to prevent reuse and disposed of in a sanitary landfill if permitted by local regulations.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-(3-nitrophenyl)-1H-pyrazole**.



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Caption: Workflow for the proper disposal of **3-(3-nitrophenyl)-1H-pyrazole**.

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